

A Technical Guide to the Safety Profile of 3,6-Octanedione

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Compound of Interest

Compound Name: 3,6-Octanedione

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This document provides a comprehensive overview of the safety and hazard information for **3,6-Octanedione** (CAS No. 2955-65-9), compiled from publicly available Safety Data Sheets (SDS) and chemical property databases. It is intended to support risk assessment and safe handling practices in a laboratory and research environment.

Chemical Identification

3,6-Octanedione is a diketone used in various chemical syntheses, including the enzymatic stereoselective reduction to form chiral diols[1][2]. Its fundamental identifiers are crucial for accurate tracking and documentation in research and development.

Identifier	Value	Source
CAS Number	2955-65-9	[1][2][3][4][5][6][7]
Molecular Formula	C ₈ H ₁₄ O ₂	[1][3][4][5]
Molecular Weight	142.20 g/mol	[2][3][4][5]
IUPAC Name	octane-3,6-dione	[5]
Synonyms	3,6-Octandione	[1][5]
InChI Key	CVZGUJMLZZTPKH-UHFFFAOYSA-N	[4][5]

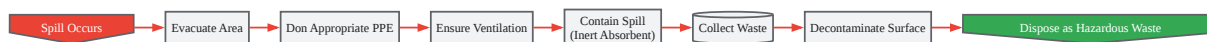
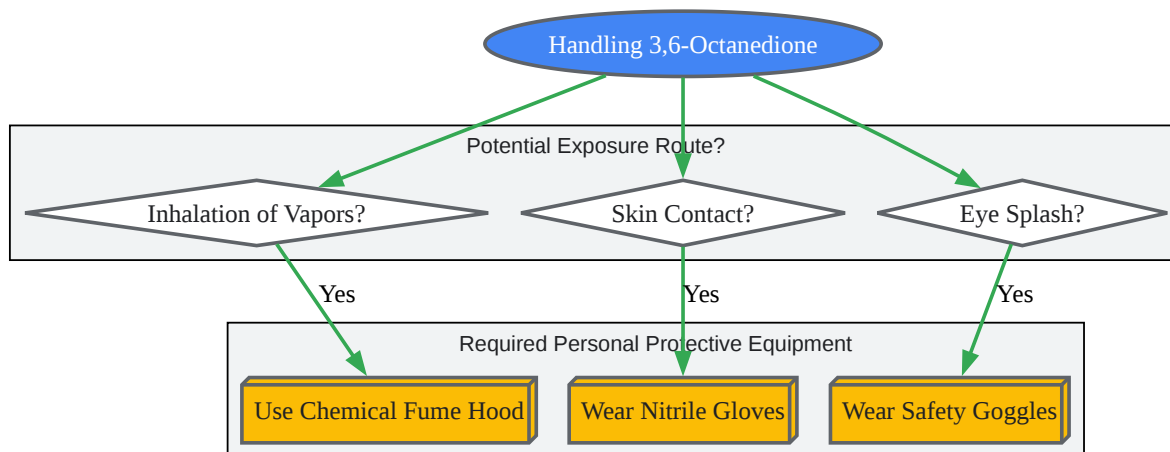
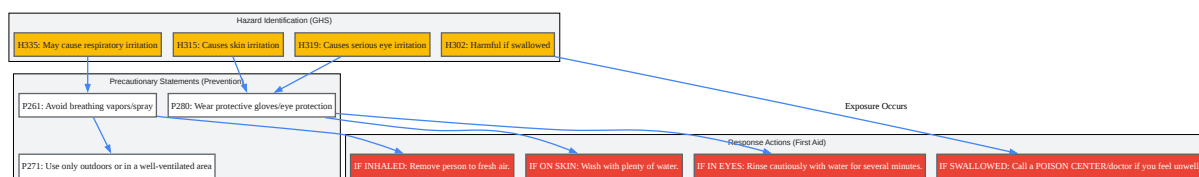
Hazard Identification and GHS Classification

3,6-Octanedione is classified as a hazardous substance. The primary hazards identified are related to human health effects upon exposure. The Globally Harmonized System (GHS) classification provides a universal framework for understanding these hazards.

Hazard Class	GHS Category	Hazard Statement
Acute Toxicity, Oral	Not Classified	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

Data derived from GHS statements for similar ketones and general chemical supplier information, as specific toxicity studies for **3,6-octanedione** are not widely published. The GHS Pictogram is the Exclamation Mark (GHS07).[5]

The following diagram illustrates the logical workflow from hazard identification to the appropriate response actions as stipulated by GHS guidelines.



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